

# Essential Safety and Disposal Procedures for Acetyltrialanine

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## Compound of Interest

Compound Name: **Acetyltrialanine**

Cat. No.: **B1664996**

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe laboratory environment and maintaining regulatory compliance. This document provides a comprehensive guide to the safe disposal of **Acetyltrialanine** (N-Acetyl-L-alanyl-L-alanyl-L-alanine), a tripeptide derivative of alanine.

## Chemical and Safety Data

The following table summarizes the key quantitative data for **Acetyltrialanine**, compiled from available safety data sheets and chemical property databases.

Property	Value	Source
Molecular Formula	$C_{11}H_{19}N_3O_5$	<a href="#">[1]</a>
Molecular Weight	273.29 g/mol	<a href="#">[1]</a>
Appearance	White powder	<a href="#">[2]</a>
Solubility	Soluble in DMSO	<a href="#">[1]</a>
Storage Temperature	Refrigerated (below 4°C/39°F)	<a href="#">[2]</a>
Hazards	May cause eye, skin, respiratory, and digestive tract irritation. The toxicological properties have not been fully investigated.	

## Disposal Plan and Operational Procedures

The disposal of **Acetyltrialanine** should be conducted with care, adhering to institutional and local government regulations. The following step-by-step guide outlines the recommended disposal procedure.

### Step 1: Personal Protective Equipment (PPE)

Before handling **Acetyltrialanine**, ensure you are wearing appropriate personal protective equipment. This includes:

- Eye Protection: Chemical safety goggles or glasses.
- Hand Protection: Chemical-resistant gloves.
- Body Protection: A laboratory coat.

### Step 2: Spill Management

In the event of a spill, take the following immediate actions:

- Ventilation: Ensure the area is well-ventilated to minimize inhalation of any dust particles.

- Containment: Sweep up or absorb the spilled material.
- Collection: Place the contained material into a suitable, clean, dry, and closed container labeled for chemical waste disposal.
- Decontamination: Clean the spill area thoroughly.

#### Step 3: Waste Container Labeling

Properly label the waste container with the following information:

- The full chemical name: "Waste **Acetyltrialanine**"
- The primary hazard(s) (e.g., "Irritant")
- The date of accumulation.

#### Step 4: Storage of Waste

Store the sealed waste container in a designated, well-ventilated, and secure chemical waste storage area, away from incompatible materials.

#### Step 5: Final Disposal

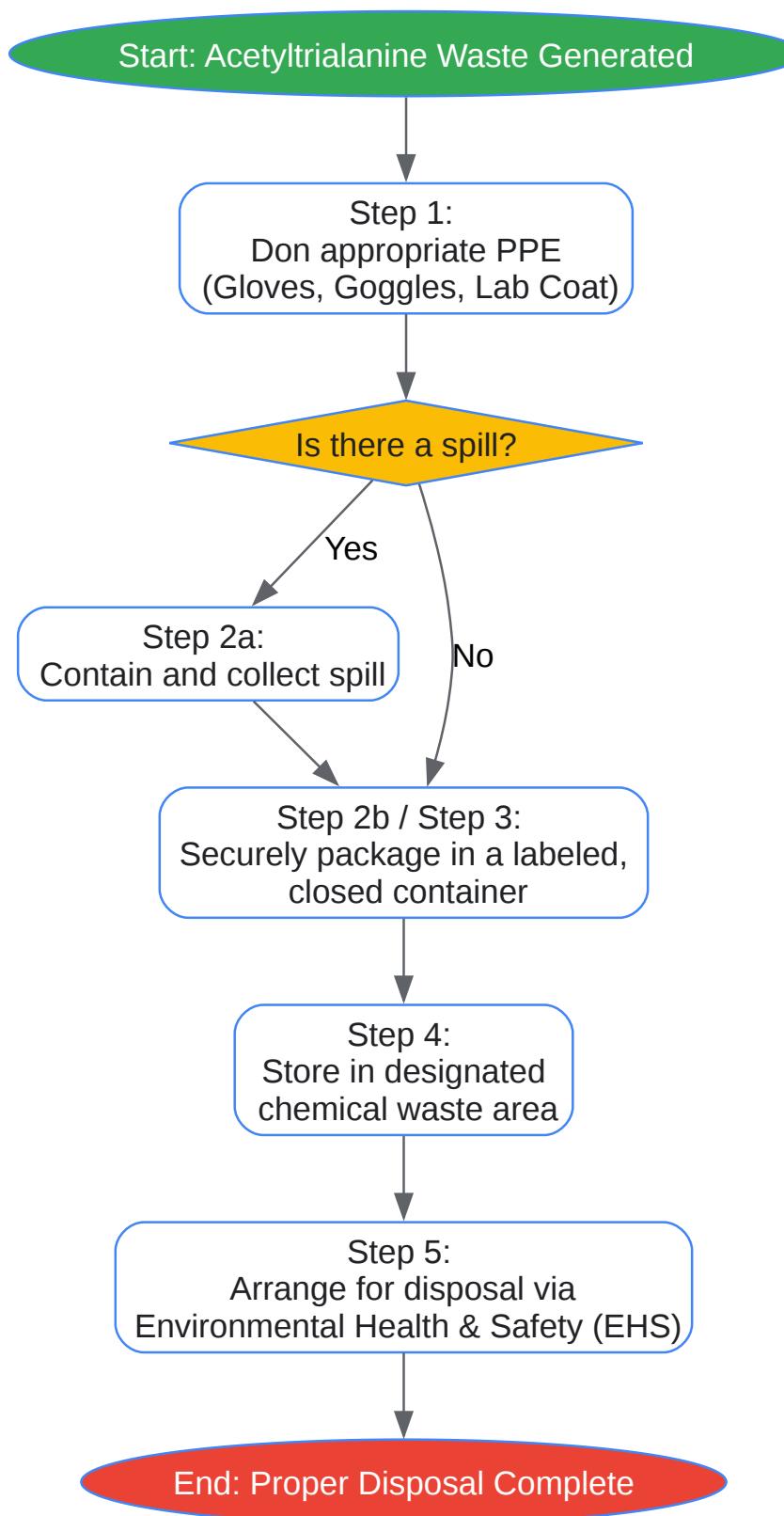
Arrange for the collection and disposal of the chemical waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor. Do not dispose of **Acetyltrialanine** down the drain or in the regular trash.

## Experimental Protocols

Detailed experimental protocols for specific applications of **Acetyltrialanine** are not publicly available in the searched resources. Researchers should refer to their specific study plans and internal standard operating procedures (SOPs) for methodologies involving this compound.

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Acetyltrialanine**.

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Caption: Workflow for the safe disposal of **Acetyltrialanine**.

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## References

- 1. Acetyltrialanine Supplier | CAS 19245-85-3 | AOBIOUS [aobious.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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